

# Application Notes and Protocols for Hydrofluoric Acid-Resistant Labware

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## Compound of Interest

Compound Name: Hydrofluoric acid

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This document provides a comprehensive guide to selecting and utilizing labware materials resistant to **hydrofluoric acid** (HF). Due to its highly corrosive nature, special care must be taken in choosing appropriate laboratory equipment to ensure personnel safety and experimental integrity.

## Introduction to Hydrofluoric Acid and Material Compatibility

**Hydrofluoric acid** is a highly corrosive and toxic inorganic acid. Unlike other mineral acids, it readily attacks silica-containing materials like glass, which is a common component of standard laboratory glassware. Therefore, alternative materials must be used for handling and storing HF solutions. The choice of material depends on several factors, including the concentration of the **hydrofluoric acid**, the operating temperature, the duration of exposure, and the mechanical stress the labware will endure.

## Recommended Materials for Hydrofluoric Acid Service

Several polymeric and crystalline materials exhibit excellent resistance to **hydrofluoric acid**. The selection of the most suitable material is critical and should be based on the specific experimental conditions.

## Fluoropolymers

Fluoropolymers are the most widely used materials for handling **hydrofluoric acid** due to their exceptional chemical inertness, which is a result of the strong carbon-fluorine bonds in their molecular structure.[1]

- **Polytetrafluoroethylene (PTFE):** Often known by the trade name Teflon®, PTFE is renowned for its outstanding resistance to a wide range of chemicals, including **hydrofluoric acid** at various concentrations and temperatures.[2][3][4][5] It is considered one of the most acid-resistant materials available for laboratory applications.[5] PTFE is suitable for use with HF at concentrations up to 100% and at elevated temperatures.[2][3] However, it is not compatible with certain alkali metals and fluorinating agents.[3][4]
- **Perfluoroalkoxy Alkanes (PFA):** PFA shares similar chemical resistance to PTFE and can be used with concentrated **hydrofluoric acid** (e.g., 48%) at temperatures up to 120°C with excellent resistance.[6][7][8] A key advantage of PFA is that it can be melt-processed, allowing for the fabrication of more complex and transparent labware.[7]
- **Fluorinated Ethylene Propylene (FEP):** FEP is another melt-processable fluoropolymer with excellent resistance to **hydrofluoric acid** across a range of concentrations (40%, 50%, 70%).[9][10] Its chemical resistance is comparable to PFA and PTFE, though its maximum service temperature is generally lower.

## Other Polymers

- **Polypropylene (PP):** Polypropylene is a more economical alternative to fluoropolymers and offers good resistance to **hydrofluoric acid**, particularly at lower concentrations and ambient temperatures.[11][12][13] It is resistant to HF at concentrations up to 70%. [11] However, its resistance can be affected by temperature and the presence of other chemicals.[12][14]
- **Polyethylene (PE):** Both high-density polyethylene (HDPE) and low-density polyethylene (LDPE) show good resistance to **hydrofluoric acid**, especially at lower concentrations and temperatures.[15][16][17] They are generally suitable for use with HF up to 60% concentration.[16][18][19]

## Other Materials

- Sapphire ( $\text{Al}_2\text{O}_3$ ): Synthetic sapphire, a single-crystal form of aluminum oxide, demonstrates exceptional chemical resistance, including to **hydrofluoric acid**.[\[20\]](#)[\[21\]](#) It is a hard and durable material suitable for high-temperature and high-pressure applications involving HF. [\[20\]](#)
- Nickel Alloys: Certain nickel-based alloys, such as Monel 400, show good resistance to **hydrofluoric acid** and are often used in industrial applications. However, for general laboratory use, polymeric materials are more common due to their lower cost and ease of fabrication into various labware forms. Stainless steels like 304 and 316 are generally not recommended for use with **hydrofluoric acid** at any concentration or temperature.

## Quantitative Data on Chemical Resistance

The following table summarizes the chemical resistance of various materials to **hydrofluoric acid** at different concentrations and temperatures. The ratings are based on available data and should be used as a general guide. It is crucial to perform specific testing for critical applications.[\[9\]](#)[\[12\]](#)

Material	Chemical	Concentration (%)	Temperature (°C)	Resistance Rating
PTFE	Hydrofluoric Acid	20	-	Excellent[4]
40	-	Resistant[2]		
50	-	Excellent[4]		
75	-	Excellent[4]		
100	-	Excellent[3]		
PFA	Hydrofluoric Acid	40	-	Resistant[6]
48	120	Excellent[8]		
75	-	Resistant[6]		
FEP	Hydrofluoric Acid	40	-	Resistant[9]
50	-	Resistant[9]		
70	-	Resistant[9]		
Polypropylene (PP)	Hydrofluoric Acid	30	140	Resistant[12]
40	20	A - Negligible effect[13]		
60	40	A - Negligible effect[13]		
70	104	Resistant[12]		
Polyethylene (HDPE/LDPE)	Hydrofluoric Acid	4	20-50	Little or no damage after 30 days[15]
48	20-50	Little or no damage after 30 days[15][17]		

60	20	Satisfactory[18] [19]		
60	60	Limited[18][19]		
Sapphire	Hydrofluoric Acid	Various	-	High chemical resistance[20]

#### Rating Key:

- Excellent/Resistant: No or very minor effect. Suitable for long-term continuous use.
- Good: Minor effect, but still suitable for most applications.
- Limited/Fair: Moderate effect. Not recommended for continuous use. Softening, loss of strength, or swelling may occur.
- Poor/Not Recommended: Severe effect. Not suitable for any use.

## Experimental Protocol: Evaluating Material Resistance to Hydrofluoric Acid

This protocol is a general guideline for testing the chemical resistance of plastic labware to **hydrofluoric acid** and is based on principles outlined in ASTM D543 and ISO 175.[2][9][11][12][15][17] Extreme caution must be exercised when handling **hydrofluoric acid**. All work must be performed in a properly functioning fume hood with appropriate personal protective equipment (PPE), including HF-resistant gloves, a face shield, and an acid-resistant apron. An HF-specific first aid kit, including calcium gluconate gel, must be readily available.

### Materials and Equipment

- Test specimens of the labware material (e.g., cut sections of beakers, bottles, or specially molded coupons).
- **Hydrofluoric acid** solution of the desired concentration.

- Immersion containers with secure lids, made of a material known to be resistant to the HF solution (e.g., PFA or PTFE).
- Analytical balance (accurate to 0.1 mg).
- Calipers or micrometer.
- Constant temperature bath or oven.
- Personal Protective Equipment (PPE) as specified above.
- Deionized water.
- Drying oven.
- Mechanical testing apparatus (e.g., tensile tester), optional.

## Pre-Exposure Procedure

- Specimen Preparation: Cut at least three test specimens of the material to be evaluated into a standard shape and size.
- Cleaning: Thoroughly clean the specimens with deionized water and a mild detergent if necessary, then rinse with deionized water and dry completely in a low-temperature oven (e.g., 50°C).
- Initial Measurements:
  - Weigh each specimen to the nearest 0.1 mg and record the initial weight ( $W_1$ ).
  - Measure the dimensions (length, width, thickness) of each specimen at three different points and calculate the average initial dimensions.
  - Visually inspect each specimen for color, surface texture, and any defects, and record the initial appearance.
  - If mechanical properties are to be evaluated, perform initial tests on control specimens that have not been exposed to HF.

## Exposure Procedure (Immersion Test)

- Immersion: Place each test specimen in a separate, clean, and labeled immersion container.
- Add HF Solution: Carefully add the **hydrofluoric acid** solution to each container, ensuring the specimens are fully submerged. The volume of the liquid should be at least 8 ml per square centimeter of the specimen's surface area.
- Sealing: Securely seal the containers to prevent evaporation of the acid or exposure to the laboratory environment.
- Incubation: Place the sealed containers in a constant temperature bath or oven set to the desired test temperature for a specified duration (e.g., 24 hours, 7 days, or 30 days).

## Post-Exposure Evaluation

- Removal and Cleaning: After the specified exposure time, carefully remove the specimens from the HF solution in a fume hood. Immediately rinse the specimens with copious amounts of deionized water to remove all traces of the acid.
- Drying: Dry the specimens to a constant weight in a low-temperature oven.
- Final Measurements:
  - Weigh each dried specimen to the nearest 0.1 mg and record the final weight ( $W_2$ ).
  - Measure the final dimensions of each specimen and calculate the average final dimensions.
  - Visually inspect each specimen for any changes in color, swelling, cracking, crazing, or surface texture, and record the observations.
- Calculation of Changes:
  - Percent Weight Change:  $\% \text{ Change} = [(W_2 - W_1) / W_1] \times 100$
  - Percent Dimensional Change: Calculate the percentage change for each dimension (length, width, thickness).

- Mechanical Property Testing (Optional): Perform mechanical tests (e.g., tensile strength, elongation) on the exposed specimens and compare the results to the unexposed control specimens.

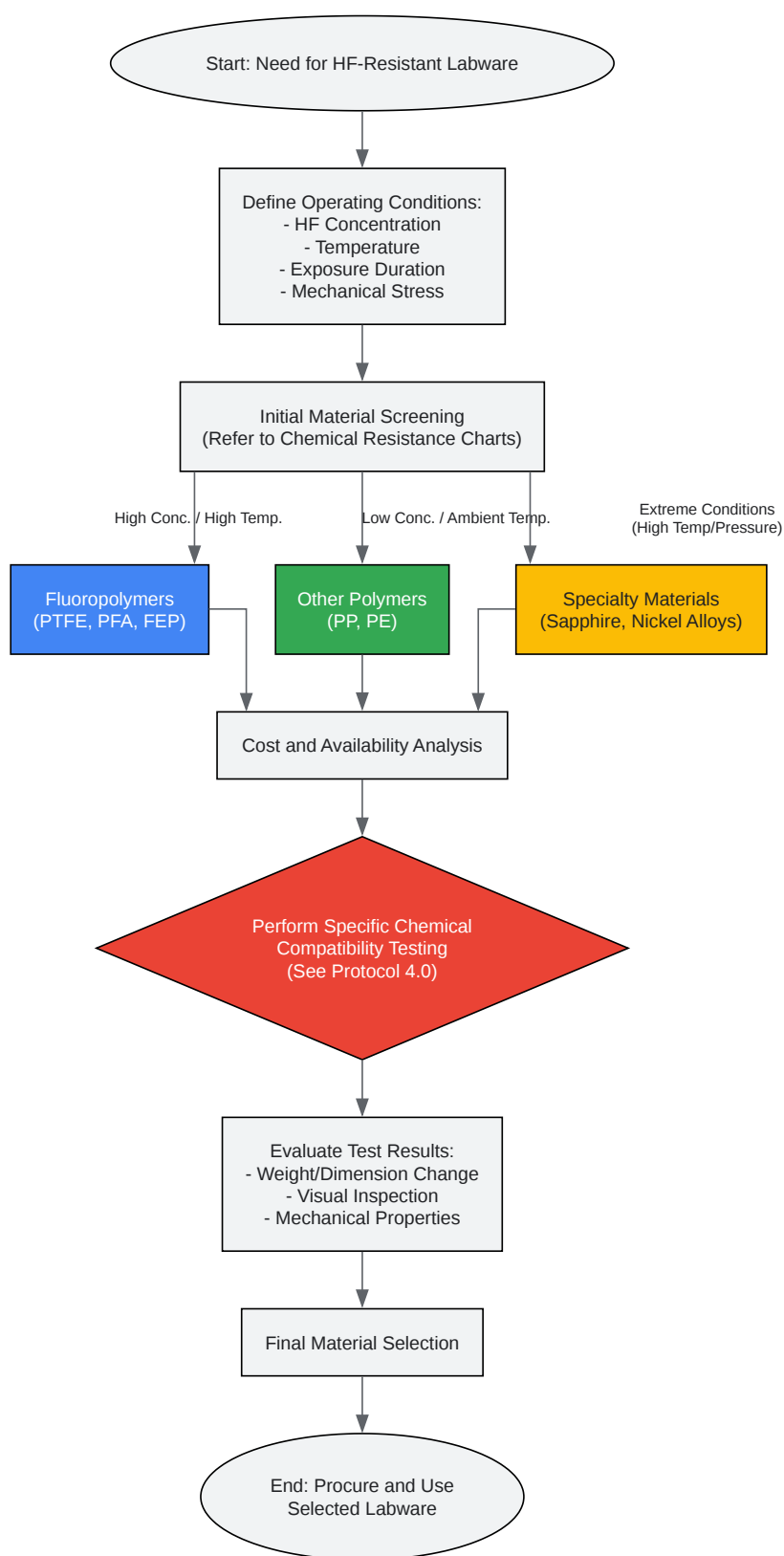
## Interpretation of Results

- Excellent Resistance: Minimal changes in weight, dimensions, appearance, and mechanical properties.
- Good Resistance: Small, measurable changes, but the material is likely still functional for its intended purpose.
- Poor Resistance: Significant changes in weight, dimensions, appearance, or a substantial decrease in mechanical properties, indicating the material is not suitable for use with the specific HF solution and conditions.

## Material Selection Workflow

The following diagram illustrates a logical workflow for selecting the appropriate **hydrofluoric acid**-resistant labware.





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Figure 1. Workflow for selecting HF-resistant labware.

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## References

- 1. laboratuar.com [laboratuar.com]
- 2. wisconsin.edu [wisconsin.edu]
- 3. How to Test for Hydrofluoric Acid Contamination in Materials [eureka.patsnap.com]
- 4. unimed.com.tw [unimed.com.tw]
- 5. EN ISO 175-2010 - Tested and certified excellence in cable protection (PMA cable protection) | Tested and certified excellence in cable protection | ABB [new.abb.com]
- 6. Chemical Resistance of Plastics [fishersci.nl]
- 7. dokumen.pub [dokumen.pub]
- 8. eurolab.com.tr [eurolab.com.tr]
- 9. coirubber.com [coirubber.com]
- 10. kiyorndlab.com [kiyorndlab.com]
- 11. infinitalab.com [infinitalab.com]
- 12. hcs-lab.com [hcs-lab.com]
- 13. Chemical Compatibility ASTM D543 [intertek.com]
- 14. belge.com [belge.com]
- 15. standards.iteh.ai [standards.iteh.ai]
- 16. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 17. curbellplastics.com [curbellplastics.com]
- 18. calpaclab.com [calpaclab.com]
- 19. Hydrosulfuric Acid Interaction with Plastics: Durability Analysis [eureka.patsnap.com]
- 20. blog.fundermax.us [blog.fundermax.us]
- 21. cdn.standards.iteh.ai [cdn.standards.iteh.ai]

- To cite this document: BenchChem. [Application Notes and Protocols for Hydrofluoric Acid-Resistant Labware]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b104172#materials-resistant-to-hydrofluoric-acid-for-labware\]](https://www.benchchem.com/product/b104172#materials-resistant-to-hydrofluoric-acid-for-labware)

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